

# Allyl Methanesulfonate: A Technical Guide to its Solubility in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Allyl methanesulfonate (AMS) is a reactive ester of methanesulfonic acid with the chemical formula C<sub>4</sub>H<sub>8</sub>O<sub>3</sub>S.[1] It is recognized for its role as an alkylating agent in organic synthesis, enabling the introduction of the allyl group into various molecules.[1] Understanding the solubility of allyl methanesulfonate in organic solvents is paramount for its effective use in synthesis, purification, and various pharmaceutical applications. This technical guide provides a comprehensive overview of the current knowledge on the solubility of allyl methanesulfonate in common organic solvents, detailed experimental protocols for solubility determination, and a summary of its key chemical reactions.

### **Core Physical and Chemical Properties**

**Allyl methanesulfonate** is a colorless liquid with a pungent odor.[2] It is a member of the methanesulfonate ester class, known for their utility in diverse chemical transformations.[1]

Table 1: Physical and Chemical Properties of Allyl Methanesulfonate



Property	Value	Reference
Molecular Formula	C4H8O3S	[1]
Molecular Weight	136.17 g/mol	[1]
Boiling Point	220.45°C (rough estimate)	[2]
Flash Point	93.6°C	[2]
Density	1.283 g/cm³ (estimate)	[2]
Vapor Pressure	0.0962 mmHg at 25°C	[2]
Refractive Index	1.4640 (estimate)	[2]

## Solubility of Allyl Methanesulfonate in Organic Solvents

Available literature indicates that **allyl methanesulfonate** exhibits good solubility in common organic solvents, particularly alcohols and ethers, while its solubility in water is limited.[1] However, specific quantitative solubility data (e.g., g/100 mL or mol/L at a given temperature) is not readily available in published peer-reviewed articles or chemical databases. The following table summarizes the qualitative solubility information.

Table 2: Qualitative Solubility of Allyl Methanesulfonate

Solvent	Qualitative Solubility	Reference
Alcohols (e.g., Methanol, Ethanol)	Good solubility	[1]
Ethers (e.g., Diethyl ether)	Good solubility	[1]
Water	Limited solubility	[1]

The lack of precise quantitative data underscores the necessity for experimental determination of solubility for specific applications.



## **Experimental Protocol for Solubility Determination**

The following is a generalized experimental protocol for determining the solubility of a compound like **allyl methanesulfonate** in an organic solvent. This method is based on the principle of preparing a saturated solution and determining the concentration of the solute.

Objective: To determine the solubility of **allyl methanesulfonate** in a specific organic solvent at a given temperature.

#### Materials:

- Allyl methanesulfonate
- Selected organic solvent (e.g., methanol, ethanol, acetone, dichloromethane)
- Analytical balance
- Volumetric flasks
- · Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Syringe filters (chemically compatible with the solvent)

#### Procedure:

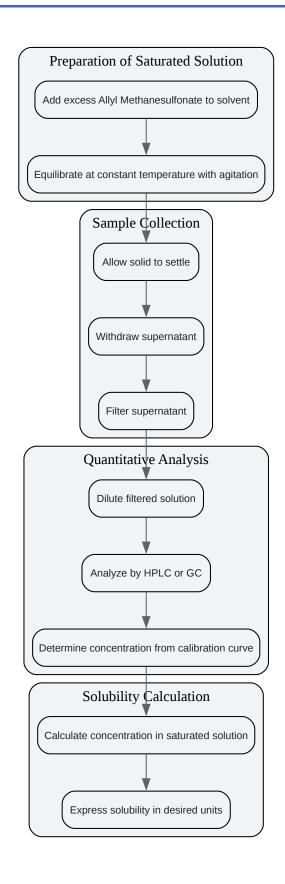
- Preparation of a Saturated Solution:
  - Add an excess amount of allyl methanesulfonate to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial). The excess solid ensures that the solution becomes saturated.
  - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.



- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Collection and Preparation:
  - Once equilibrium is reached, allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Immediately filter the collected supernatant through a syringe filter to remove any suspended solid particles. This step is critical to prevent overestimation of the solubility.
  - Dilute the filtered, saturated solution with a known volume of the same solvent to a concentration suitable for analysis.
- Quantitative Analysis:
  - Analyze the diluted solution using a calibrated HPLC or GC method to determine the concentration of allyl methanesulfonate.
  - Prepare a series of standard solutions of allyl methanesulfonate of known concentrations in the same solvent.
  - Generate a calibration curve by plotting the analytical response (e.g., peak area) against the concentration of the standard solutions.
  - From the calibration curve, determine the concentration of allyl methanesulfonate in the diluted sample.
- Calculation of Solubility:
  - Calculate the concentration of allyl methanesulfonate in the original saturated solution, taking into account the dilution factor.
  - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

The following diagram illustrates the general workflow for this experimental protocol.





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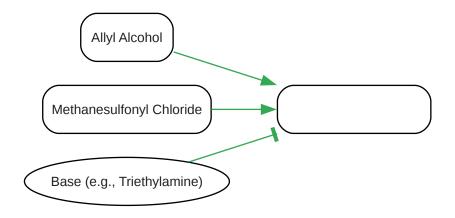
A generalized workflow for the experimental determination of solubility.



# Synthesis and Key Reactions of Allyl Methanesulfonate

**Allyl methanesulfonate** is typically synthesized by the reaction of allyl alcohol with methanesulfonyl chloride in the presence of a base. This reaction is a standard method for the formation of sulfonate esters.

The following diagram illustrates the general synthesis pathway.

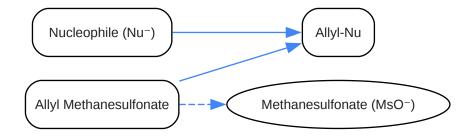


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### Synthesis of Allyl Methanesulfonate.

Due to the good leaving group nature of the methanesulfonate group, **allyl methanesulfonate** readily participates in nucleophilic substitution reactions. This reactivity is fundamental to its application in organic synthesis for the introduction of the allyl group.

The diagram below depicts a generalized nucleophilic substitution reaction involving **allyl methanesulfonate**.



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### References

- 1. Allyl methanesulfonate (6728-21-8) for sale [vulcanchem.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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